

# Unveiling PC Biotin-PEG3-alkyne: A Multifunctional Tool for Advanced Molecular Research

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Compound of Interest		
Compound Name:	PC Biotin-PEG3-alkyne	
Cat. No.:	B609855	Get Quote

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In the intricate landscape of molecular biology and drug development, precision and control are paramount. Answering this call is **PC Biotin-PEG3-alkyne**, a versatile research tool designed for the specific and controlled labeling and isolation of biomolecules. This technical guide delves into the core features of **PC Biotin-PEG3-alkyne**, providing researchers, scientists, and drug development professionals with a comprehensive understanding of its applications and methodologies.

At its core, **PC Biotin-PEG3-alkyne** is a chemical probe possessing three key functional domains: a biotin handle for high-affinity capture, a photocleavable (PC) linker enabling light-induced release, and a terminal alkyne group for covalent attachment via click chemistry. A polyethylene glycol (PEG3) spacer enhances its solubility and minimizes steric hindrance, making it an ideal reagent for a multitude of biological applications.

### **Key Features and Quantitative Data**

The unique architecture of **PC Biotin-PEG3-alkyne** offers a powerful combination of functionalities for modern life sciences research. Its utility spans across bioconjugation, proteomics, genomics, and drug delivery systems.[1]



Property	Value	Source(s)
Molecular Formula	C35H52N6O12S	[1]
Molecular Weight	780.89 g/mol	[1]
Purity	Typically ≥95%	[1]
CAS Number	1869922-24-6	[1]
Cleavage Wavelength	~365 nm (near-UV)	[1]
Storage	-20°C, protected from light	

## **Experimental Protocols**

Harnessing the full potential of **PC Biotin-PEG3-alkyne** requires optimized experimental procedures. Below are detailed protocols for its application in copper-catalyzed azide-alkyne cycloaddition (CuAAC) click chemistry and subsequent photocleavage for target release.

# Protocol 1: Labeling of Azide-Modified Proteins via CuAAC Click Chemistry

This protocol outlines the steps for conjugating **PC Biotin-PEG3-alkyne** to a protein containing an azide group.

#### Materials:

- Azide-modified protein in a suitable buffer (e.g., phosphate-buffered saline, PBS)
- PC Biotin-PEG3-alkyne
- Copper(II) sulfate (CuSO<sub>4</sub>)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or other copper-chelating ligand
- Sodium ascorbate
- Dimethyl sulfoxide (DMSO)



Desalting column

#### Procedure:

- Reagent Preparation:
  - Prepare a 10 mM stock solution of PC Biotin-PEG3-alkyne in anhydrous DMSO.
  - Prepare a 50 mM stock solution of CuSO<sub>4</sub> in deionized water.
  - Prepare a 50 mM stock solution of THPTA in deionized water.
  - Prepare a 100 mM stock solution of sodium ascorbate in deionized water. This solution should be made fresh.
- · Reaction Setup:
  - In a microcentrifuge tube, combine the azide-modified protein (final concentration 1-10 mg/mL) with a 10- to 20-fold molar excess of the PC Biotin-PEG3-alkyne stock solution.
  - Premix the CuSO<sub>4</sub> and THPTA solutions in a 1:5 molar ratio to form the copper-ligand complex.
  - Add the copper-ligand complex to the protein-alkyne mixture to a final copper concentration of 1-2 mM.
  - Initiate the reaction by adding the freshly prepared sodium ascorbate solution to a final concentration of 5-10 mM.
- Incubation:
  - Incubate the reaction mixture for 1-2 hours at room temperature with gentle mixing.
- Purification:
  - Remove excess reagents and byproducts by passing the reaction mixture through a desalting column equilibrated with the desired storage buffer.



# Protocol 2: Affinity Purification and Photocleavage of Biotinylated Proteins

This protocol describes the capture of the biotinylated protein using streptavidin-coated beads and its subsequent release via photocleavage.

#### Materials:

- Biotinylated protein from Protocol 1
- Streptavidin-coated magnetic beads or agarose resin
- Binding/Wash Buffer (e.g., PBS with 0.05% Tween-20)
- UV lamp (365 nm)

#### Procedure:

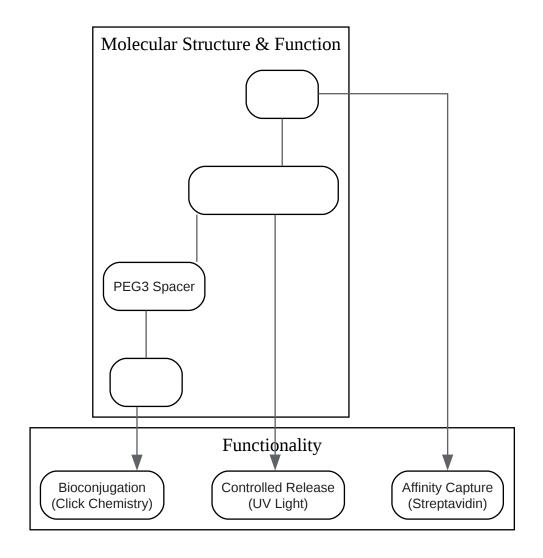
- Binding:
  - Incubate the biotinylated protein solution with streptavidin-coated beads for 30-60 minutes at room temperature with gentle rotation.
- Washing:
  - Pellet the beads using a magnetic stand or centrifugation and discard the supernatant.
  - Wash the beads three to five times with Binding/Wash Buffer to remove non-specifically bound proteins.
- Photocleavage:
  - Resuspend the beads in a suitable buffer.
  - Expose the bead suspension to a 365 nm UV lamp. The optimal irradiation time (typically 5-30 minutes) and distance from the lamp should be empirically determined.
- Elution:



• Pellet the beads and collect the supernatant containing the released, tag-free protein.

# **Visualizing the Workflow and Logic**

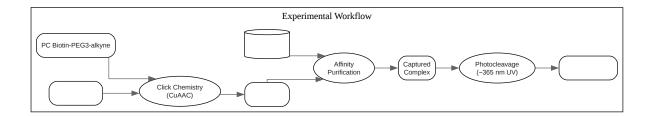
To further elucidate the utility of **PC Biotin-PEG3-alkyne**, the following diagrams illustrate the key processes and logical relationships.



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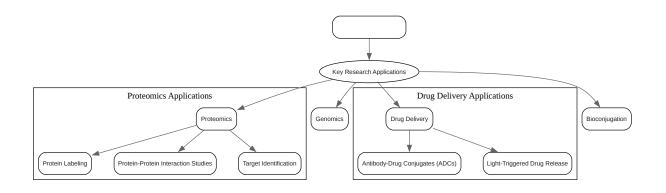
Functional components of PC Biotin-PEG3-alkyne.





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General workflow for protein labeling and purification.



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#### Application landscape of **PC Biotin-PEG3-alkyne**.

In conclusion, **PC Biotin-PEG3-alkyne** stands out as a robust and adaptable tool for researchers engaged in the precise manipulation and analysis of biomolecules. Its unique



combination of features facilitates a wide array of applications, from fundamental biological discovery to the development of novel therapeutic strategies. The detailed protocols and conceptual diagrams provided herein serve as a valuable resource for the effective implementation of this powerful reagent in the laboratory.

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### References

- 1. medchemexpress.com [medchemexpress.com]
- 2. PC Biotin-PEG3-alkyne, 1869922-24-6 | BroadPharm [broadpharm.com]
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